

Introduction: The Significance of Deuterated Fatty Acids

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Compound of Interest

Compound Name: Sodium octanoate-D15

CAS No.: 56408-90-3

Cat. No.: B1474334

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Isotopically labeled compounds are indispensable tools in modern scientific research, enabling the elucidation of metabolic pathways, serving as internal standards for quantitative analysis, and enhancing the pharmacokinetic profiles of therapeutic agents.^{[1][2]} **Sodium octanoate-D15**, the perdeuterated form of the sodium salt of octanoic acid, is a medium-chain fatty acid where fifteen hydrogen atoms have been replaced by deuterium. This isotopic substitution provides a significant mass shift, making it an ideal tracer for metabolic studies and a high-quality internal standard for mass spectrometry-based quantification.^{[3][4][5]}

The stability of the carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond can also impart a "kinetic isotope effect," which can slow down metabolic processes at deuterated sites. This property is increasingly exploited in drug development to create more stable and effective pharmaceuticals. The core value of **Sodium octanoate-D15** lies in its high isotopic purity, which is critical for the accuracy of the data it helps generate.

Synthesis and Isotopic Enrichment Strategy

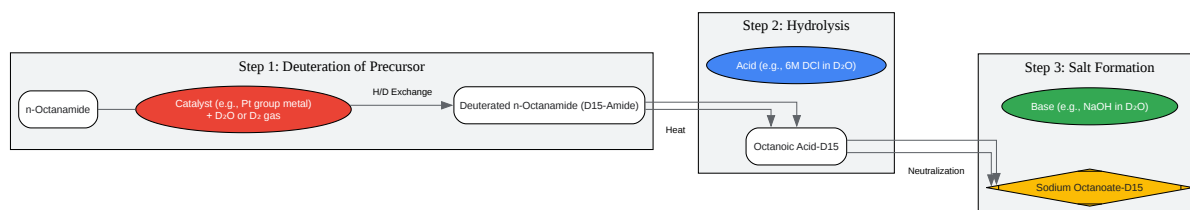
The synthesis of highly enriched **Sodium octanoate-D15** requires a strategic approach that introduces deuterium early and efficiently, followed by a simple conversion to the final salt form.

A common and effective strategy involves the deuteration of a suitable precursor followed by hydrolysis.

Causality Behind the Synthetic Route

The chosen pathway begins with a commercially available starting material and utilizes a robust deuteration reaction, followed by hydrolysis and salt formation. This multi-step process is designed for high yield and, crucially, for achieving maximum isotopic enrichment. An alternative approach could involve the biosynthesis of deuterated octanoic acid by feeding microorganisms a deuterated substrate, which can produce a partially deuterated polymer.[6] However, for achieving the high levels of specific enrichment required for D15, a chemical synthesis route is often more controlled and reliable. The hydrolysis of a deuterated amide is a well-documented method for producing the corresponding carboxylic acid with high fidelity of the isotopic label.[7]

Synthetic Workflow Diagram



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Caption: Synthetic workflow for **Sodium octanoate-D15** production.

Experimental Protocol: Synthesis of Sodium Octanoate-D15

This protocol is a synthesized representation of established methods for the deuteration of fatty acid derivatives.[7][8]

Step 1: Synthesis of Deuterated n-Octanamide

- **Reactor Setup:** To a high-pressure stainless-steel reactor, add n-octanamide and a platinum group metal catalyst (e.g., 5% Ru/C).
- **Deuterium Source:** Add D₂O as the deuterium source. The use of D₂O is a cost-effective and efficient method for hydrogen-deuterium exchange.[9][10]
- **Degassing:** Seal the reactor and degas the mixture by purging with argon gas for approximately 10 minutes to remove oxygen, which can interfere with the catalytic process.
[7]
- **Reaction:** Heat the mixture to 180 °C with continuous stirring for 48 hours to ensure complete H/D exchange across all 15 non-labile C-H bonds.[7]
- **Work-up:** After cooling, filter the mixture to remove the catalyst. Evaporate the solvent under reduced pressure to yield crude deuterated n-octanamide.

Step 2: Hydrolysis to Octanoic Acid-D15

- **Reaction:** Dissolve the deuterated n-octanamide in a solution of 6 M deuterated hydrochloric acid (DCI) in D₂O. Using deuterated reagents at this stage is critical to prevent back-exchange of deuterium for hydrogen.
- **Heating:** Heat the mixture at 100 °C for 6 hours to drive the hydrolysis to completion.[7]
- **Extraction:** After cooling, extract the resulting deuterated octanoic acid with an organic solvent such as diethyl ether.
- **Drying and Evaporation:** Dry the combined organic extracts over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield crude Octanoic Acid-D15.[7]

Step 3: Formation of **Sodium Octanoate-D15**

- Neutralization: Dissolve the crude Octanoic Acid-D15 in a minimal amount of a suitable solvent (e.g., ethanol-d6).
- Titration: Slowly add a stoichiometric amount of sodium hydroxide (NaOH) dissolved in D₂O while stirring. The pH should be carefully monitored and adjusted to be slightly basic (pH 8.5-10) to ensure complete salt formation.[\[11\]](#)
- Isolation: The final product, **Sodium octanoate-D15**, can be isolated by evaporating the solvent under reduced pressure or by techniques like spray drying to obtain a pure, solid powder.[\[11\]](#)

Purification and Quality Control

The utility of an isotopically labeled standard is directly proportional to its chemical and isotopic purity. Therefore, a rigorous purification and characterization process is mandatory.

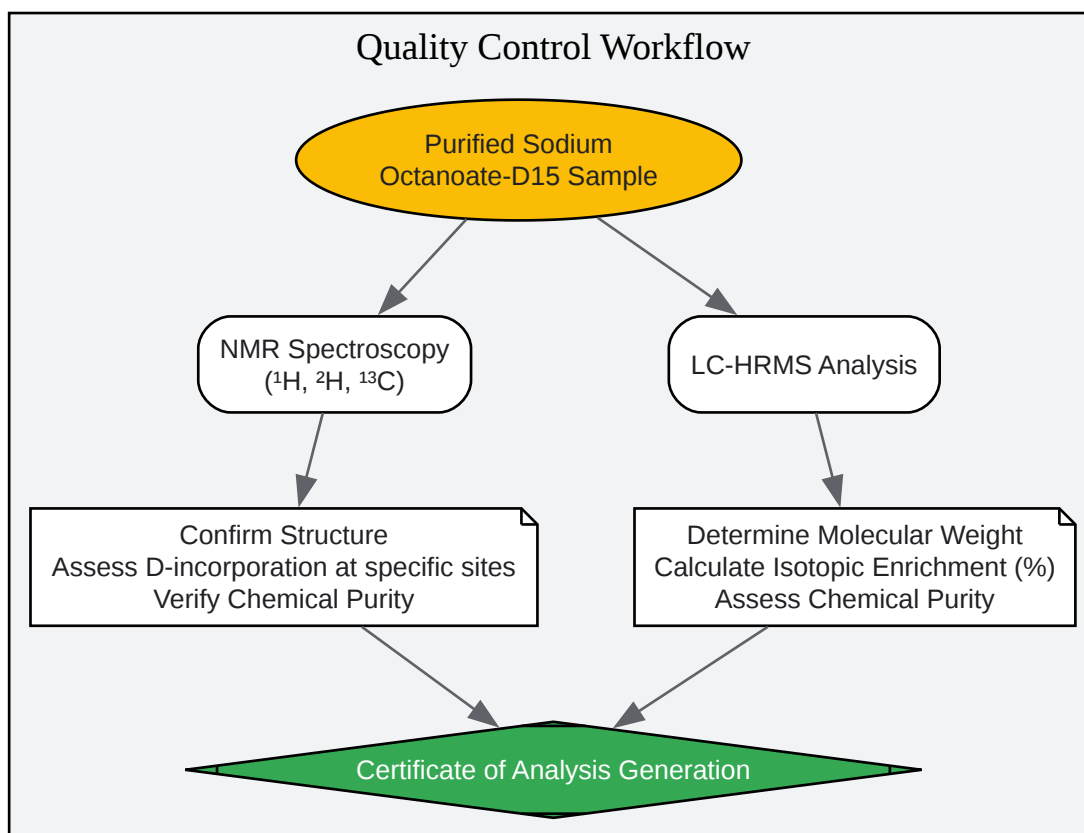
Purification Strategy

For a solid like **Sodium octanoate-D15**, recrystallization is an effective purification method. The choice of solvent is critical; a solvent system should be selected in which the product has high solubility at elevated temperatures and low solubility at room temperature, while impurities remain soluble.

Analytical Characterization: A Self-Validating System

A multi-pronged analytical approach is essential to create a self-validating system that confirms the product's identity, chemical purity, and isotopic enrichment. The primary techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS).

Analytical Workflow Diagram



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Caption: Quality control workflow for **Sodium octanoate-D15**.

Data Presentation: Analytical Specifications

Parameter	Method	Specification	Rationale
Chemical Purity	HPLC, ¹ H NMR	≥ 98%	Ensures that analytical signals are not confounded by impurities.
Isotopic Enrichment	Mass Spectrometry	≥ 98 atom % D	High enrichment is critical for minimizing interference from the unlabeled analyte in tracer studies and quantitative assays. [5]
Structural Integrity	¹ H, ¹³ C NMR	Conforms to structure	Confirms that the correct molecule has been synthesized without any side-product formation.
Molecular Weight	HRMS	Matches theoretical mass	Provides definitive confirmation of the elemental composition and successful deuteration.

Experimental Protocol: Isotopic Enrichment Determination by LC-HRMS

This protocol outlines a general method for determining the isotopic enrichment of labeled molecules by mass spectrometry.[\[12\]](#)

- **Sample Preparation:** Prepare a solution of the **Sodium octanoate-D15** at a known concentration (e.g., 1 mg/mL) in a suitable solvent like methanol. Also, prepare a solution of unlabeled Sodium octanoate at the same concentration.
- **LC-MS System:** Use a Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS) system. The liquid chromatography step separates the analyte from any non-volatile

impurities.

- Mass Spectrometry Parameters:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode is typically used for carboxylic acids.
 - Scan Mode: Full scan mode to capture the entire isotopic cluster of the molecule.
 - Resolution: Set to a high resolution (e.g., > 60,000) to accurately resolve the isotopic peaks.
- Data Acquisition:
 - Inject the unlabeled standard to determine its retention time and natural isotopic distribution.
 - Inject the deuterated sample.
- Data Analysis:
 - Extract the ion chromatograms for both the unlabeled ($[M-H]^-$) and labeled ($[M-D_{15}-H]^-$) ions.
 - From the full scan mass spectrum of the labeled compound, integrate the peak areas for all significant isotopologues (M, M+1, M+2, etc., corresponding to D15, D14, D13 species).
 - Calculate the isotopic enrichment by determining the mole fraction of the fully deuterated species relative to all other isotopologues. The formula is: Isotopic Enrichment (%) = $[\text{Area}(D_{15}) / \sum \text{Areas}(D_0 \text{ to } D_{15})] \times 100$
 - This calculation must account for the natural abundance of ^{13}C .[\[12\]](#)

Applications in Research and Drug Development

The high purity and enrichment of **Sodium octanoate-D15** make it a valuable tool in several advanced research areas:

- **Metabolic Flux Analysis:** As a tracer, it allows scientists to follow the metabolic fate of octanoate in vivo, providing insights into fatty acid oxidation, lipid synthesis, and energy metabolism.[3][4] Deuterium-labeled fatty acids can be tracked as they are incorporated into more complex lipids.[13]
- **Quantitative Bioanalysis:** It serves as an ideal internal standard for LC-MS based quantification of endogenous octanoate in biological matrices like plasma and tissue.[1][14] The co-elution of the labeled standard with the unlabeled analyte corrects for variations in sample preparation and matrix effects, leading to highly accurate and precise measurements.[5][14]
- **Neutron Scattering:** Perdeuterated molecules are crucial for contrast variation studies in Small-Angle Neutron Scattering (SANS), which is used to study the structure of complex biological systems like lipid nanoparticles.[15]

Conclusion

The isotopic enrichment of **Sodium octanoate-D15** is a meticulous process that combines strategic chemical synthesis with rigorous analytical validation. From the initial H/D exchange reaction to the final confirmation of isotopic purity by HRMS, each step is designed to ensure the highest quality material. For researchers in drug metabolism, clinical diagnostics, and materials science, a well-characterized standard like **Sodium octanoate-D15** is not just a reagent but a cornerstone of reliable and reproducible science. The methodologies described herein provide a framework for producing and validating this critical research tool, empowering scientists to push the boundaries of their fields.

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